

[1,1'-Biphenyl]-3-carbonitrile safety and hazards information

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Compound of Interest

Compound Name: **[1,1'-Biphenyl]-3-carbonitrile**

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An In-depth Technical Guide to the Safety and Hazards of **[1,1'-Biphenyl]-3-carbonitrile**

For Researchers, Scientists, and Drug Development Professionals

Introduction: Understanding [1,1'-Biphenyl]-3-carbonitrile

[1,1'-Biphenyl]-3-carbonitrile, also known as 3-cyanobiphenyl, is an organic compound featuring a biphenyl structure with a nitrile functional group.^{[1][2][3][4]} Biphenyl derivatives are significant in various fields of chemical research and development, including their use as intermediates in the synthesis of pharmaceuticals, liquid crystals, and agrochemicals.^{[5][6][7]} The unique electronic and structural properties imparted by the cyanobiphenyl moiety make it a valuable building block.^{[6][7]} However, its chemical reactivity and structural similarity to other biphenyl compounds necessitate a thorough understanding of its safety profile to ensure its responsible and safe handling in a laboratory and developmental setting. This guide provides a comprehensive overview of the safety and hazard information for **[1,1'-Biphenyl]-3-carbonitrile**, synthesized from available data on the compound and its structural analogs.

Section 1: Chemical and Physical Properties

A foundational aspect of chemical safety is understanding a substance's physical and chemical properties, which dictate its behavior under various conditions.

Property	Value	Source
Synonyms	3-Cyanobiphenyl, 3-Cyanodiphenyl, m-Phenyl Benzonitrile, 3-Phenylbenzonitrile	[1]
CAS Number	24973-50-0, 28804-96-8	[1] [2]
Molecular Formula	C ₁₃ H ₉ N	[1] [2] [4]
Molecular Weight	179.22 g/mol	[1] [2] [4]
Appearance	White to off-white crystalline powder (based on 4-cyanobiphenyl)	[5]
Melting Point	44-46°C	[1]
Boiling Point	140°C @ 1 mm Hg	[1]
Solubility	Sparingly soluble in water; soluble in many organic solvents like ethanol, acetone, and toluene (based on 4-cyanobiphenyl).	[5]

Section 2: Hazard Identification and GHS Classification

While a specific, comprehensive GHS classification for **[1,1'-Biphenyl]-3-carbonitrile** is not consistently available across all databases, a hazard assessment can be constructed from older classification systems and data from closely related analogs like 4-cyanobiphenyl and other substituted biphenyls.[\[1\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Inferred GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 1 or 2	H410/H411: Very toxic/Toxic to aquatic life with long lasting effects

Note: This table is an inferred classification based on data for 4-cyanobiphenyl, 4'-Methyl-[1,1'-biphenyl]-2-carbonitrile, and general biphenyl compounds.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) Researchers should always consult the most current Safety Data Sheet (SDS) from their specific supplier.

Hazard Pictograms (Probable):

- Health Hazard/Harmful: (Exclamation Mark)
- Environmental Hazard: (Environment)

Signal Word: Warning[\[8\]](#)[\[10\]](#)

Precautionary Statements (Selected):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[11\]](#)[\[12\]](#)
- P264: Wash skin thoroughly after handling.[\[12\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[9\]](#)

- P273: Avoid release to the environment.[9]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[9][11][12]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[12]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [11][12]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[11][12]
- P501: Dispose of contents/container to an approved waste disposal plant.[12]

Section 3: Toxicological Profile

The nitrile group (-CN) can be metabolized to release cyanide in vivo, which is a mechanism of toxicity for many organic nitriles. Biphenyl itself is known to cause liver and nervous system damage with prolonged exposure.[13]

- Acute Effects: Exposure is likely to cause irritation to the skin, eyes, and respiratory tract.[11] Harmful effects may occur following ingestion, skin contact, or inhalation.[8][9] Short-term exposure to biphenyl fumes has been associated with nausea, vomiting, and bronchitis.
- Chronic Effects: Long-term exposure to biphenyls can lead to target organ damage, particularly affecting the liver and nervous system.[14] Animal studies on biphenyl have shown kidney damage and reduced growth with repeated exposure.
- Carcinogenicity: While not specifically classified for **[1,1'-Biphenyl]-3-carbonitrile**, studies on biphenyl have provided suggestive evidence of carcinogenicity in animal models, with increased incidences of urinary bladder tumors in male rats and liver tumors in female mice. [13]

Section 4: Safe Handling and Storage Protocols

Adherence to strict protocols is essential to minimize exposure and ensure safety.

Protocol for Safe Laboratory Handling:

- Engineering Controls: All work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[14][15][16] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[16]
- Personal Protective Equipment (PPE): Wear appropriate PPE at all times. This includes a lab coat, chemical-resistant gloves (e.g., nitrile), and tightly fitting safety goggles.[14][17]
- Dispensing: When weighing or transferring the solid material, do so carefully to avoid creating dust.[16][17][18] Use non-sparking tools.[17]
- General Hygiene: Avoid contact with skin, eyes, and clothing.[16][17] Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[9]
- Contingency: Have spill control materials readily available.

Conditions for Safe Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[12][14][16][18]
- Keep away from heat, sparks, and open flames.[14]
- Store separately from incompatible materials such as strong oxidizing agents.[14][19]

Section 5: Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is critical.

- Engineering Controls: The primary method for controlling exposure is the use of local exhaust ventilation or a chemical fume hood to keep airborne concentrations below exposure limits.[14]

- Eye/Face Protection: Wear chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[17]
- Skin Protection: Handle with chemical-resistant gloves (e.g., nitrile) that have been inspected for integrity before use. Wear a lab coat or other impervious clothing to prevent skin contact. [14][15][17]
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.[14][17]

Section 6: Emergency Procedures

Rapid and correct response during an emergency is crucial to mitigating harm.

First-Aid Measures:

- Inhalation: Immediately move the exposed person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, perform artificial respiration (avoiding mouth-to-mouth resuscitation) and seek immediate medical attention.[12][17][20][21]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water for at least 15 minutes.[12][14][17][20] If irritation persists, seek medical attention.[20]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[12][14][20] Remove contact lenses if present and easy to do.[12][15] Seek immediate medical attention.[20]
- Ingestion: Do NOT induce vomiting.[15][21] Rinse the mouth with water. Never give anything by mouth to an unconscious person.[12][21] Seek immediate medical attention.[15][20]

Fire-Fighting Measures:

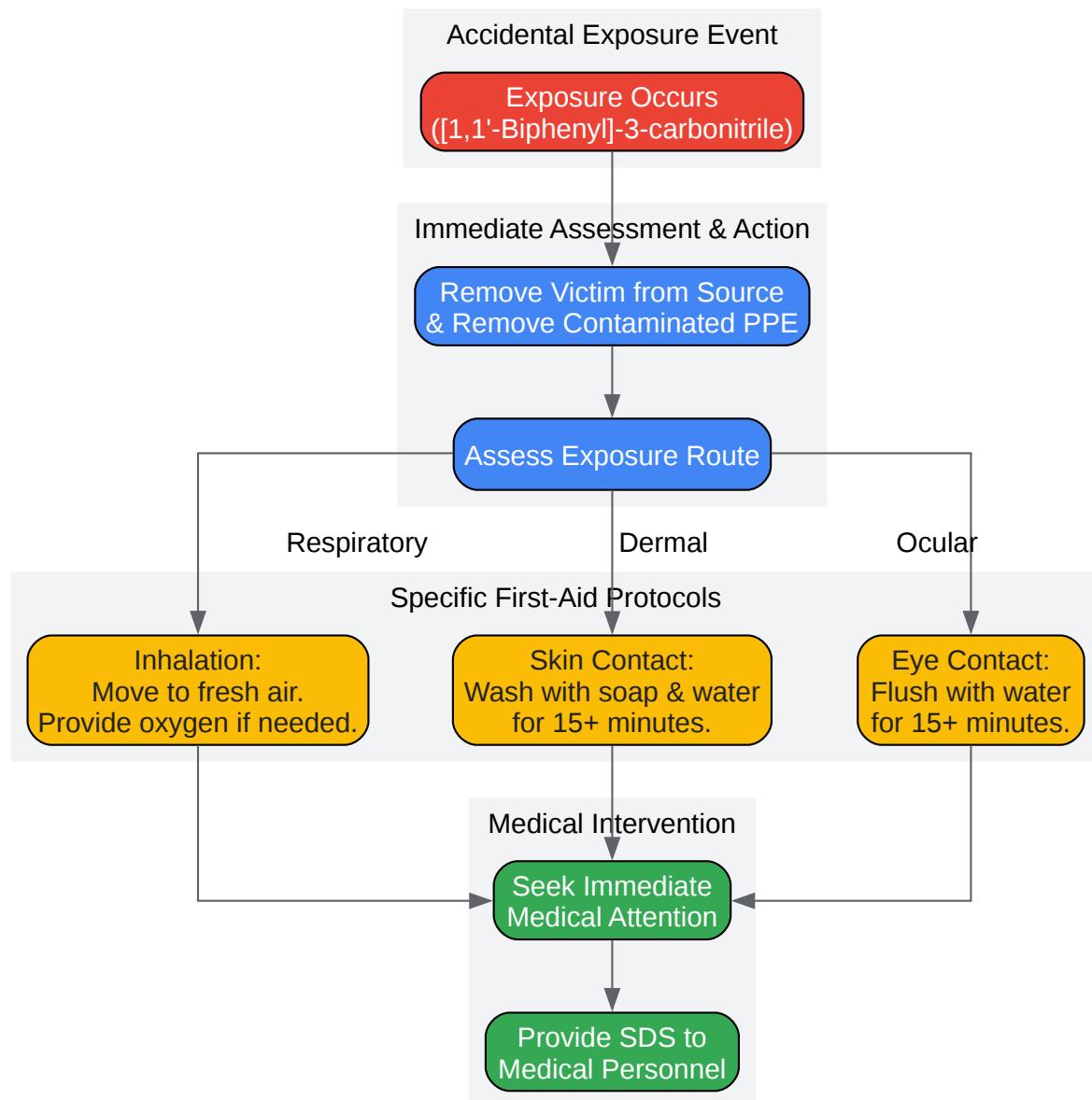
- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, carbon dioxide, or a water spray.[14][17][18][21] For large fires, water spray, fog, or foam is recommended.[14]

- Specific Hazards: Combustion may produce hazardous gases, including carbon oxides and nitrogen oxides.[14][18] Vapors may be heavier than air and can form explosive mixtures with air upon intense heating.
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.[15][17][18][21]

Accidental Release Measures:

- Evacuation & Ventilation: Evacuate non-essential personnel from the area. Ensure adequate ventilation. Remove all sources of ignition.[17][21]
- Personal Protection: Don appropriate PPE, including respiratory protection, gloves, goggles, and protective clothing.[15][17][21]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains, surface water, or soil.[12][16][17][21]
- Clean-up: Carefully sweep up or vacuum the spilled solid material, avoiding dust generation. [14][18] Place the material into a suitable, labeled, and closed container for disposal.[12][14][18]
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

Emergency Response Workflow for Accidental Exposure

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Caption: Emergency response workflow for accidental exposure.

Section 7: Waste Disposal

Chemical waste must be disposed of in accordance with all local, state, and federal regulations. Dispose of contents and containers to an approved waste disposal plant.[\[12\]](#)[\[16\]](#)
Do not dispose of it with household waste or allow it to reach the sewage system.

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